

Technical Guide: Spectroscopic Characterization & Synthesis of Methyl 4-hydrazinyl-3-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 4-hydrazinyl-3-methoxybenzoate*
CAS No.: 952285-55-1
Cat. No.: B3059193

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Executive Summary

Methyl 4-hydrazinyl-3-methoxybenzoate (CAS: 952285-55-1) is a critical pharmacophore intermediate, primarily utilized in the synthesis of fused heterocyclic kinase inhibitors (e.g., indazoles, quinazolines) targeting EGFR and VEGFR pathways. Its reactivity is defined by the nucleophilic hydrazine moiety at the C4 position, which serves as a "warhead" for cyclization reactions.

This technical guide provides a comprehensive structural analysis, validated synthetic protocols, and spectroscopic data (NMR, IR, MS) necessary for the identification and quality control of this compound in drug development workflows.

Part 1: Structural Analysis & Synthetic Context

Synthetic Pathway (Nucleophilic Aromatic Substitution)

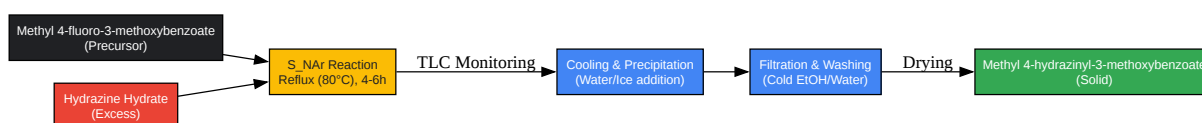
The synthesis relies on an S_NAr mechanism where hydrazine acts as the nucleophile, displacing a fluoride leaving group. The presence of the electron-withdrawing ester group at C1 activates the ring, facilitating substitution at the C4 position.

Reaction Scheme:

- Precursor: Methyl 4-fluoro-3-methoxybenzoate (CAS: 452-84-6)
- Reagent: Hydrazine Hydrate (NH₂NH₂·H₂O)
- Solvent: Ethanol or THF (Reflux)

Workflow Visualization

The following diagram outlines the critical path from raw material to isolated intermediate, highlighting key process controls.



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Figure 1: Synthetic workflow for the conversion of fluoro-benzoate to hydrazine derivative via S_NAr.

Part 2: Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The ¹H NMR spectrum in DMSO-d₆ is diagnostic. The substitution of the electronegative Fluorine with the electron-donating Hydrazine group causes a distinct upfield shift of the ortho proton (H-5).

Solvent: DMSO-d₆ (Required to stabilize and visualize exchangeable -NH protons).

**Frequency

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